

Commercial Suppliers and Technical Guide for 4-Nitrophenylboronic Acid Pinacol Ester

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Compound of Interest

Compound Name:	4,4,5,5-Tetramethyl-2-(4-nitrophenyl)-1,3,2-dioxaborolane
Cat. No.:	B069340

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For Researchers, Scientists, and Drug Development Professionals

Introduction

4-Nitrophenylboronic acid pinacol ester is a key reagent in modern organic synthesis, particularly valued in the realms of medicinal chemistry and materials science. Its utility stems from its role as a stable, versatile building block in palladium-catalyzed cross-coupling reactions, most notably the Suzuki-Miyaura coupling. This reaction allows for the formation of carbon-carbon bonds, a fundamental transformation in the construction of complex organic molecules. The nitro group offers a site for further functionalization, making it an attractive starting material for the synthesis of a diverse range of compounds, including pharmaceuticals. This guide provides an in-depth overview of the commercial availability of 4-nitrophenylboronic acid pinacol ester, detailed experimental protocols for its synthesis and application, and an exploration of its relevance in drug discovery, specifically in the context of the PI3K/Akt/mTOR signaling pathway.

Commercial Availability

A variety of chemical suppliers offer 4-nitrophenylboronic acid pinacol ester, catering to different research and development needs. The purity and available quantities vary among suppliers, and it is crucial for researchers to select a product that meets the specific requirements of their application. Below is a summary of offerings from prominent commercial vendors.

Supplier	Product Number(s)	Purity	Available Quantities
Sigma-Aldrich	643890	≥95%	1g, 5g
Oakwood Chemical	093024	Not specified	250mg, 1g, 5g, 25g
Echemi	Not specified	Not specified	Inquiry for bulk
Vsnchem	VB10473	Not specified	Inquiry for bulk
[Generic Supplier]	Not specified	min 98%	100g

Physicochemical Properties

Property	Value
CAS Number	171364-83-3 [1]
Molecular Formula	C12H16BNO4 [1]
Molecular Weight	249.07 g/mol [1]
Appearance	Powder or crystals [1]
Melting Point	112-116 °C (lit.) [1]
SMILES	CC1(C)OB(OC1(C)C)c2ccc(cc2)--INVALID-LINK--=O [1]
InChI Key	LUWACRUAJXZANC-UHFFFAOYSA-N [1]

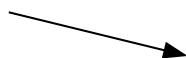
Experimental Protocols

Synthesis of 4-Nitrophenylboronic Acid Pinacol Ester

A general and widely applicable method for the synthesis of arylboronic acid pinacol esters is the Miyaura borylation reaction. This palladium-catalyzed reaction utilizes a diboron reagent, such as bis(pinacolato)diboron (B_2pin_2), to install the boronic ester group onto an aryl halide.

Reaction Scheme:

4-Iodonitrobenzene



Bis(pinacolato)diboron

→ 4-Nitrophenylboronic acid pinacol ester

 $PdCl_2(dppf)$
KOAc, Dioxane

+

4-Nitrophenylboronic acid pinacol ester

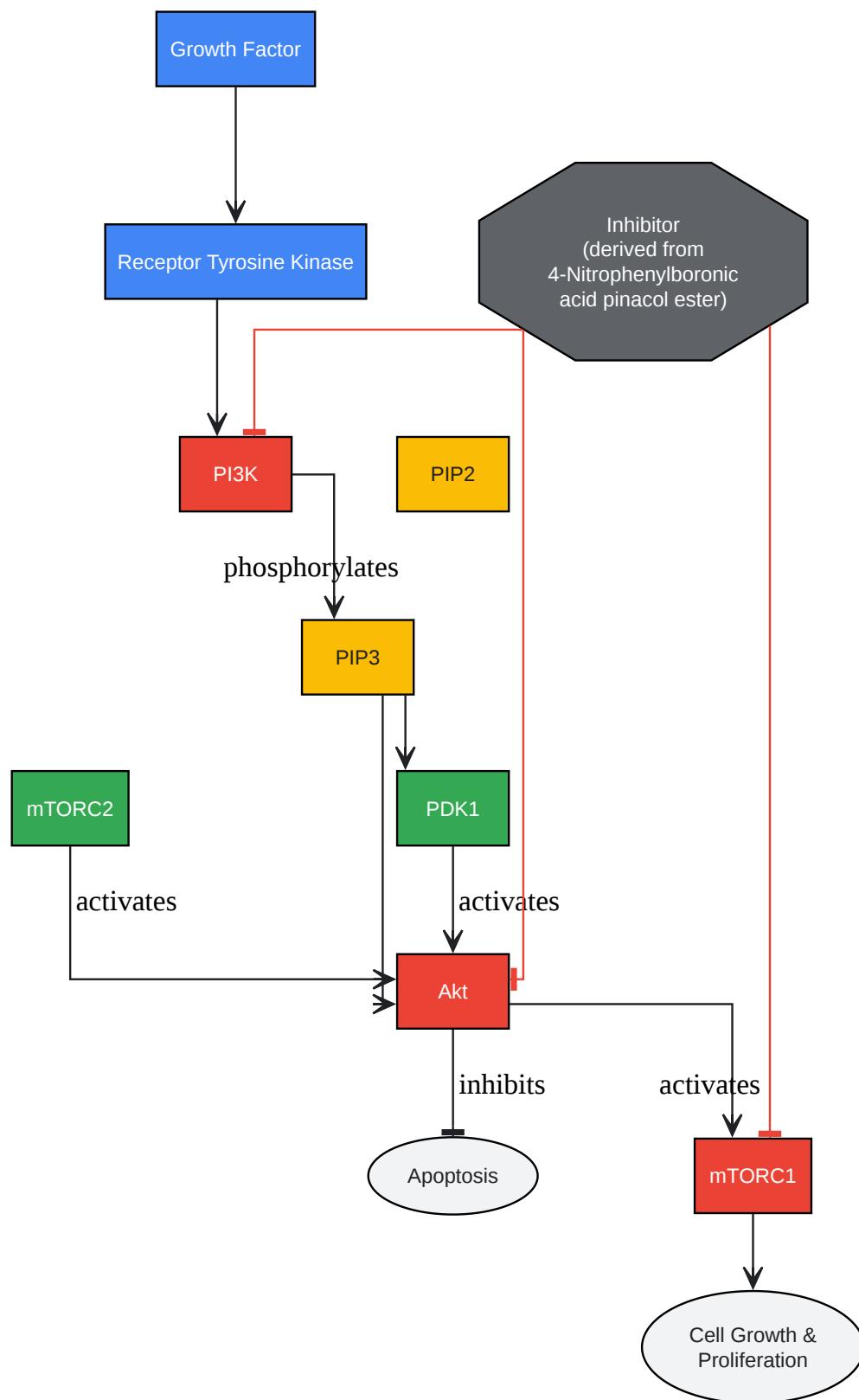


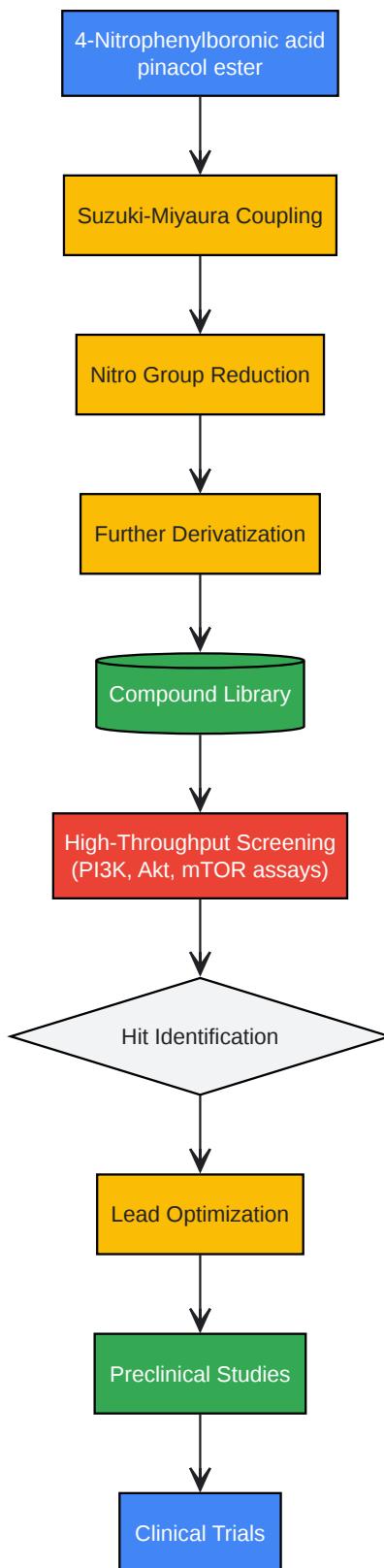
Aryl Halide (e.g., 4-Bromoanisole)

→ 4-Methoxy-4'-nitrobiphenyl

 $Pd(PPh_3)_4$
Na₂CO₃, Toluene/Ethanol/H₂O

+





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References

- 1. 4-Nitrophenylboronic acid pinacol ester = 95 171364-83-3 [sigmaaldrich.com]
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